

Technical Monograph: 2-Cyclopropylbutan-2-ol

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Compound of Interest

Compound Name: 2-Cyclopropylbutan-2-ol

CAS No.: 4435-58-9

Cat. No.: B1361546

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CAS: 4435-58-9 | Formula: C

H

O | M.W.: 114.19 g/mol [\[1\]](#)

Executive Summary & Strategic Utility

2-Cyclopropylbutan-2-ol is a tertiary alcohol featuring a cyclopropyl ring directly attached to the carbinol center. In drug discovery, this motif serves as a critical bioisostere for isopropyl or tert-butyl groups. The cyclopropyl moiety introduces significant ring strain (~27.5 kcal/mol) and unique electronic properties (σ -aromaticity, "banana bonds"), which can enhance metabolic stability by blocking cytochrome P450 oxidation at the

-position while modulating lipophilicity (LogP ~1.4).

For synthetic chemists, this compound is not merely a static building block but a divergent intermediate. Under acidic conditions, it grants access to homoallylic scaffolds via thermodynamically driven cyclopropylcarbinyl rearrangements, a powerful method for constructing functionalized alkene chains.

Physicochemical Profile

The following data aggregates experimental and predicted values for bench reference.

Property	Value	Notes
Boiling Point	150–155 °C	@ 760 mmHg
Density	0.90 ± 0.05 g/cm ³	Liquid at RT
LogP	1.4 – 1.6	Moderate lipophilicity
pKa	~16.5	Typical tertiary alcohol
H-Bond Donors	1	Hydroxyl group
Rotatable Bonds	2	Ethyl chain & C-Cyclopropyl bond
Chirality	Yes (C2)	Racemic unless asymmetric synthesis used

Synthesis Protocol (Grignard Addition)

Objective: High-yield synthesis of **2-cyclopropylbutan-2-ol** from cyclopropyl methyl ketone.

Mechanistic Rationale

The synthesis utilizes a Grignard addition.^[2] The choice of Cyclopropyl Methyl Ketone (CPMK) as the electrophile and Ethylmagnesium Bromide (EtMgBr) as the nucleophile is superior to the reverse (Butanone + Cyclopropyl-MgBr) because cyclopropyl halides are often more expensive and slower to initiate magnesium insertion due to the strength of the

-like cyclopropyl C-H bonds.

Experimental Workflow

Reagents:

- Cyclopropyl Methyl Ketone (1.0 equiv)

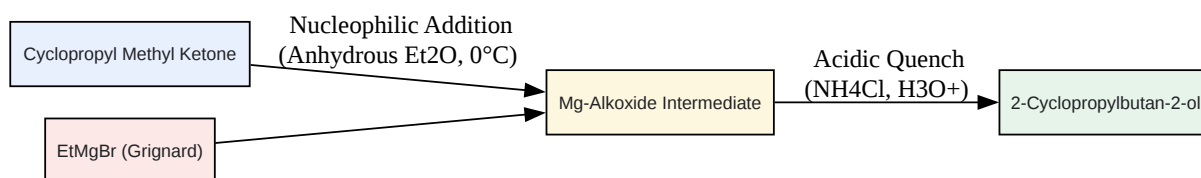
- Ethylmagnesium Bromide (1.2 equiv, 3.0 M in EtO)

- Anhydrous Diethyl Ether or THF (Solvent)
- Ammonium Chloride (sat. aq.)

Step-by-Step Protocol:

- Inert Atmosphere: Flame-dry a 3-neck round-bottom flask and maintain under positive Nitrogen () pressure.
- Solvation: Charge flask with anhydrous EtO. Cool to 0°C to suppress side reactions (enolization).
- Addition: Add EtMgBr dropwise via syringe. The reaction is exothermic; control addition rate to maintain gentle reflux.
- Substrate Introduction: Add Cyclopropyl Methyl Ketone (diluted in EtO) dropwise over 30 minutes.
- Equilibration: Warm to Room Temperature (RT) and stir for 2–4 hours. Monitor via TLC (stain: PMA or Vanillin).
- Quench: Cool to 0°C. Slowly add sat. NH₄Cl. Caution: Rapid addition causes violent foaming.
- Workup: Extract with EtO (3x). Wash combined organics with brine, dry over MgSO₄, and concentrate in vacuo.
- Purification: Distillation is preferred over column chromatography for volatile alcohols.

Pathway Visualization



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Figure 1: Grignard synthesis pathway converting cyclopropyl methyl ketone to the target tertiary alcohol.

Advanced Reactivity: The Cyclopropylcarbinyl Rearrangement

The defining chemical feature of **2-cyclopropylbutan-2-ol** is its behavior under acidic conditions. Unlike standard tertiary alcohols that simply dehydrate to Zaitsev alkenes, this compound undergoes a Cyclopropylcarbinyl Rearrangement.

Mechanism & Causality

Upon protonation and water loss, the resulting carbocation is stabilized by the adjacent cyclopropyl group (bisected conformation). However, this cation is in rapid equilibrium with the ring-opened homoallylic cation.

- Driving Force: Relief of ring strain (~27.5 kcal/mol).
- Outcome: Treatment with HBr or H

SO

typically yields homoallylic halides or alkenes, not the simple dehydration product. This reaction is highly stereoselective in specific contexts (Marek, 2020).

Self-Validating Protocol: Homoallylic Bromide Synthesis

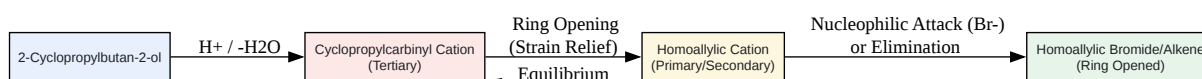
To verify the identity of **2-cyclopropylbutan-2-ol**, one can perform a test reaction with 48% HBr.

- Input: **2-Cyclopropylbutan-2-ol**.[\[1\]](#)
- Reagent: 48% aq. HBr, ZnBr

(catalyst).
- Observation: Rapid phase separation of a denser oil.
- Product: 1-Bromo-4-methylhex-3-ene (primary homoallylic bromide).
- Validation: The disappearance of the cyclopropyl signals in

H NMR (0.3–0.6 ppm) and appearance of alkene protons (5.1–5.3 ppm) confirms the structure and the rearrangement capability.

Rearrangement Pathway Diagram



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Figure 2: Acid-catalyzed rearrangement mechanism illustrating the ring-opening pathway.

Applications in Drug Development

- Metabolic Blocking: The cyclopropyl group prevents metabolic oxidation at the position adjacent to the alcohol, extending the half-life () of drug candidates compared to their isopropyl analogs.
- Conformational Restriction: The rigidity of the cyclopropyl ring restricts the rotation of the ethyl and hydroxyl groups, potentially locking the molecule into a bioactive conformation that increases binding affinity.

- Synthesis of Non-Natural Amino Acids: The rearrangement chemistry described above is utilized to generate unique homoallylic amino acid derivatives when coupled with glycine equivalents.

References

- Marek, I., et al. (2020).^{[3][4][5]} Stereospecific Nucleophilic Substitution with Chiral Cyclopropylcarbinyl Cations. Journal of the American Chemical Society.^{[3][4][5]}
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